

Essential Safety and Operational Guidance for Handling Ispronicline

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Compound of Interest

Compound Name: *Ispronicline*

Cat. No.: *B1672644*

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Disclaimer: This document provides essential safety and logistical information for **Ispronicline** based on publicly available research and supplier data. It is intended for use by trained professionals in a laboratory setting and does not replace a formal Safety Data Sheet (SDS) or a comprehensive risk assessment, which should be conducted prior to handling this compound.

Ispronicline (also known as TC-1734 or AZD3480) is a potent and selective $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR) partial agonist with neuroprotective and cognitive-enhancing properties.^{[1][2][3][4][5]} As a biologically active compound, appropriate personal protective equipment (PPE) and handling procedures are crucial to ensure personnel safety and prevent exposure.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C14H22N2O	
Molecular Weight	234.34 g/mol	
Appearance	Oily liquid	
Purity	>98%	
Solubility	Soluble in DMSO. In 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, soluble up to 2 mg/mL.	
CAS Number	252870-53-4	

Storage and Stability

Proper storage is essential to maintain the integrity of **Ispronicle**.

Condition	Duration
Pure Form (-20°C)	Up to 3 years
In Solvent (-80°C)	Up to 1 year
Short Term (0-4°C)	Days to weeks

Sources:

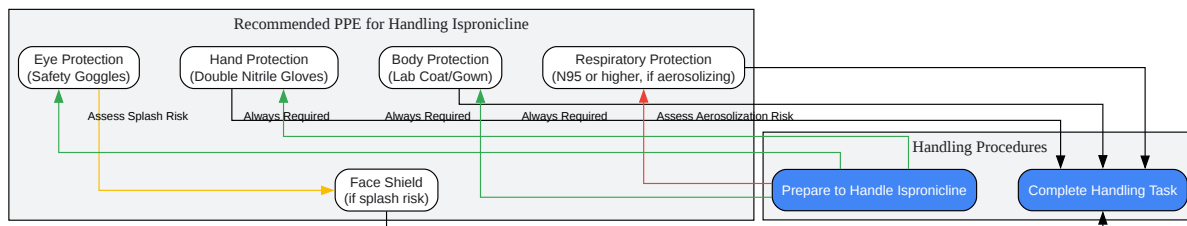
Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months. **Ispronicle** is shipped under ambient temperatures as a non-hazardous chemical and is stable for several weeks during ordinary shipping.

Personal Protective Equipment (PPE)

Given that **Ispronicle** is a potent, biologically active compound, a cautious approach to PPE is warranted to prevent inhalation, ingestion, and skin contact. The following PPE is recommended as a minimum standard for handling **Ispronicle** in a laboratory setting.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves (minimum 5-mil thickness). Change gloves frequently, especially if contamination is suspected.	Provides a robust barrier against skin contact. Double-gloving minimizes exposure risk during glove removal.
Eye Protection	Chemical safety goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects eyes from accidental splashes of the compound, which could be in liquid or dissolved form.
Body Protection	A disposable, solid-front protective gown with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved N95 or higher efficiency particulate respirator should be used if there is a risk of generating aerosols or if handling the compound outside of a certified chemical fume hood.	Minimizes the risk of inhalation, a primary route of exposure for potent compounds.

This guidance is based on general best practices for handling hazardous drugs and research chemicals.



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Caption: Logical workflow for selecting appropriate PPE when handling **Ispronidine**.

Operational and Disposal Plans

Handling and Experimental Protocols

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Review the experimental protocol and prepare all required equipment and reagents.
- Engineering Controls: Handle **Ispronidine** in a well-ventilated area, preferably within a certified chemical fume hood, especially when manipulating the pure substance or preparing stock solutions.
- Weighing: If weighing the oily liquid, do so in a fume hood. Use disposable weigh boats to minimize contamination of balances.
- Solution Preparation: When preparing solutions, add the solvent to the **Ispronidine** slowly to avoid splashing.
- Post-Handling: After handling, wipe down the work area with an appropriate cleaning agent. Remove and dispose of PPE in the designated waste stream. Wash hands thoroughly with soap and water.

Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with a gentle stream of lukewarm water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **Ispronicline** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Categorization:** Unused **Ispronicline** and materials grossly contaminated with it should be treated as hazardous chemical waste.
- **Waste Collection:**
 - **Solid Waste:** Contaminated PPE (gloves, gowns), weigh boats, and other disposable materials should be collected in a designated, sealed hazardous waste container.
 - **Liquid Waste:** Unused solutions of **Ispronicline** should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
 - **Sharps:** Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.
- **Final Disposal:** All waste must be disposed of through an approved environmental health and safety vendor for incineration. Do not dispose of **Ispronicline** down the drain or in the regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is discarded. Personal information on prescription labels of empty bottles should be scratched out before disposal.

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